

Application Notes: 4-Dimethylamino-1-neopentylpyridinium Chloride as a Phase Transfer Catalyst

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Compound of Interest

Compound Name:	4-Dimethylamino-1-neopentylpyridinium Chloride
Cat. No.:	B022818

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Introduction

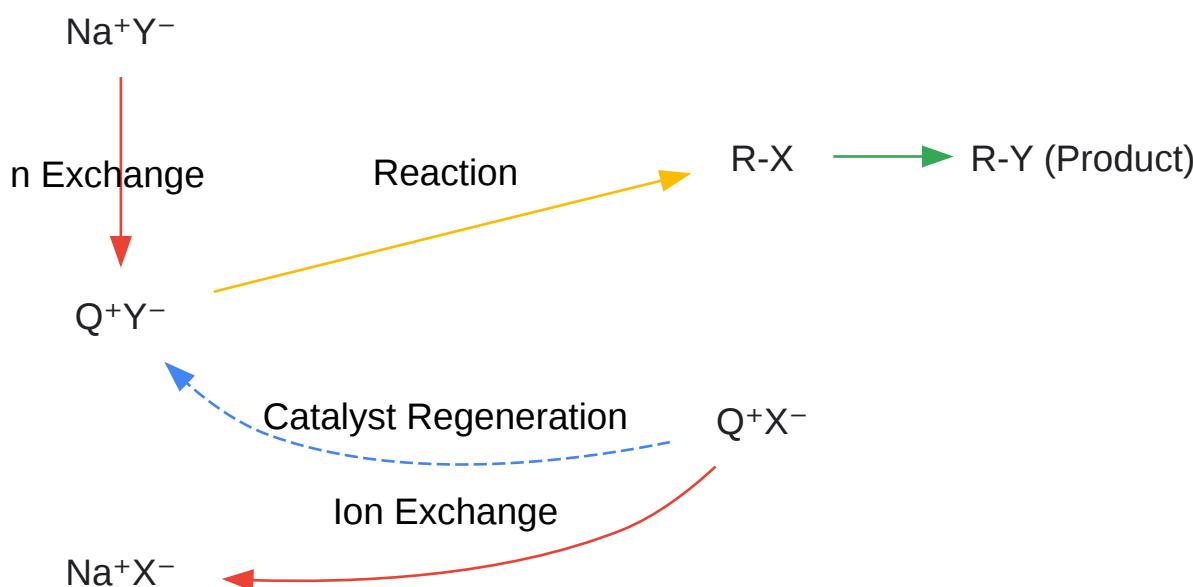
4-Dimethylamino-1-neopentylpyridinium chloride is a quaternary ammonium salt that holds potential as a phase transfer catalyst (PTC) in various organic syntheses.^[1] Its molecular structure, featuring a positively charged pyridinium nitrogen, a lipophilic neopentyl group, and a hydrophilic dimethylamino group, provides the amphiphilic character necessary for a phase transfer catalyst. This allows it to facilitate reactions between reactants located in immiscible phases, such as an aqueous or solid phase and an organic phase. The catalyst functions by transporting a reactive anion from the aqueous/solid phase into the organic phase, where it can react with the organic-soluble substrate.

Physicochemical Properties

Property	Value	Reference
CAS Number	109911-77-5	[1]
Molecular Formula	C ₁₂ H ₂₁ ClN ₂	[1]
Molecular Weight	228.76 g/mol	
Appearance	White to light yellow powder	[1]
Purity	Typically ≥98% (HPLC)	

Principle of Phase Transfer Catalysis

The general mechanism of phase transfer catalysis involving an anionic reactant is depicted below. The quaternary ammonium cation (Q^+) of the catalyst exchanges its counter-ion (Cl^-) for the reacting anion (Y^-) from the aqueous or solid phase. This newly formed ion pair ($[Q^+Y^-]$) is soluble in the organic phase due to the lipophilic alkyl groups on the cation. In the organic phase, the anion is weakly solvated and thus highly reactive towards the organic substrate (RX), leading to the formation of the product (RY). The catalyst cation then pairs with the leaving group anion (X^-) and returns to the aqueous/solid phase to repeat the catalytic cycle.



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Caption: General mechanism of phase transfer catalysis.

Applications

While specific documented protocols for **4-Dimethylamino-1-neopentylpyridinium chloride** are not readily available in the surveyed literature, its structural similarity to other 4-dialkylaminopyridinium salts suggests its potential application in various phase transfer catalyzed reactions, including:

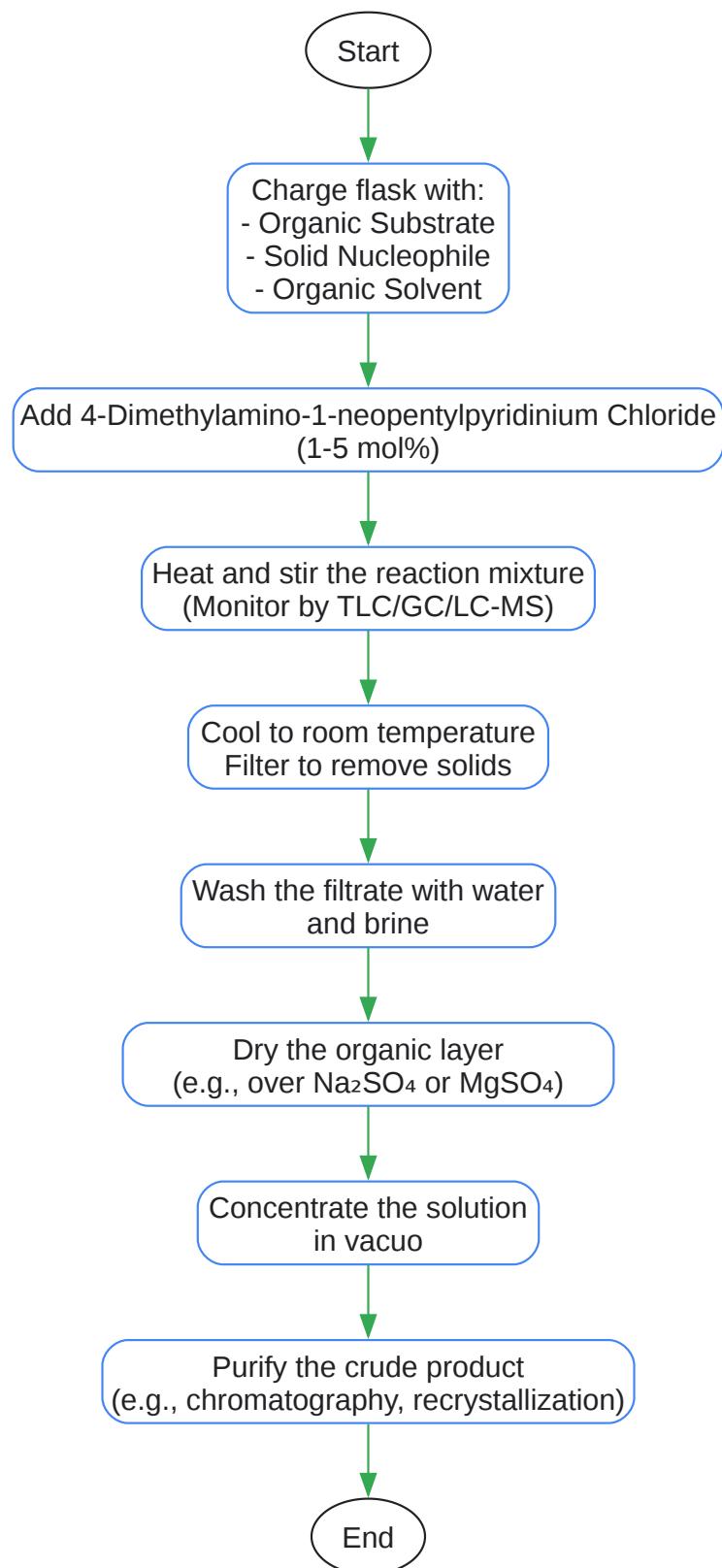
- Nucleophilic Substitution Reactions: Facilitating the reaction of nucleophiles (e.g., cyanide, azide, halides, phenoxides) with alkyl halides in a biphasic system.
- Williamson Ether Synthesis: Catalyzing the synthesis of ethers from alkoxides and alkyl halides.
- Alkylation Reactions: Promoting C-, O-, N-, and S-alkylation of various substrates.
- Polymerization Reactions: Acting as an initiator or catalyst in certain polymerization processes.

Experimental Protocols

Note: The following protocols are generalized based on the principles of phase transfer catalysis and common procedures for similar quaternary ammonium salt catalysts. Optimization of reaction conditions (catalyst loading, temperature, reaction time, and solvent) is crucial for specific applications.

General Protocol for a Solid-Liquid Phase Transfer Catalyzed Nucleophilic Substitution

This protocol describes a general procedure for the reaction of a solid nucleophile with an organic substrate dissolved in an organic solvent.

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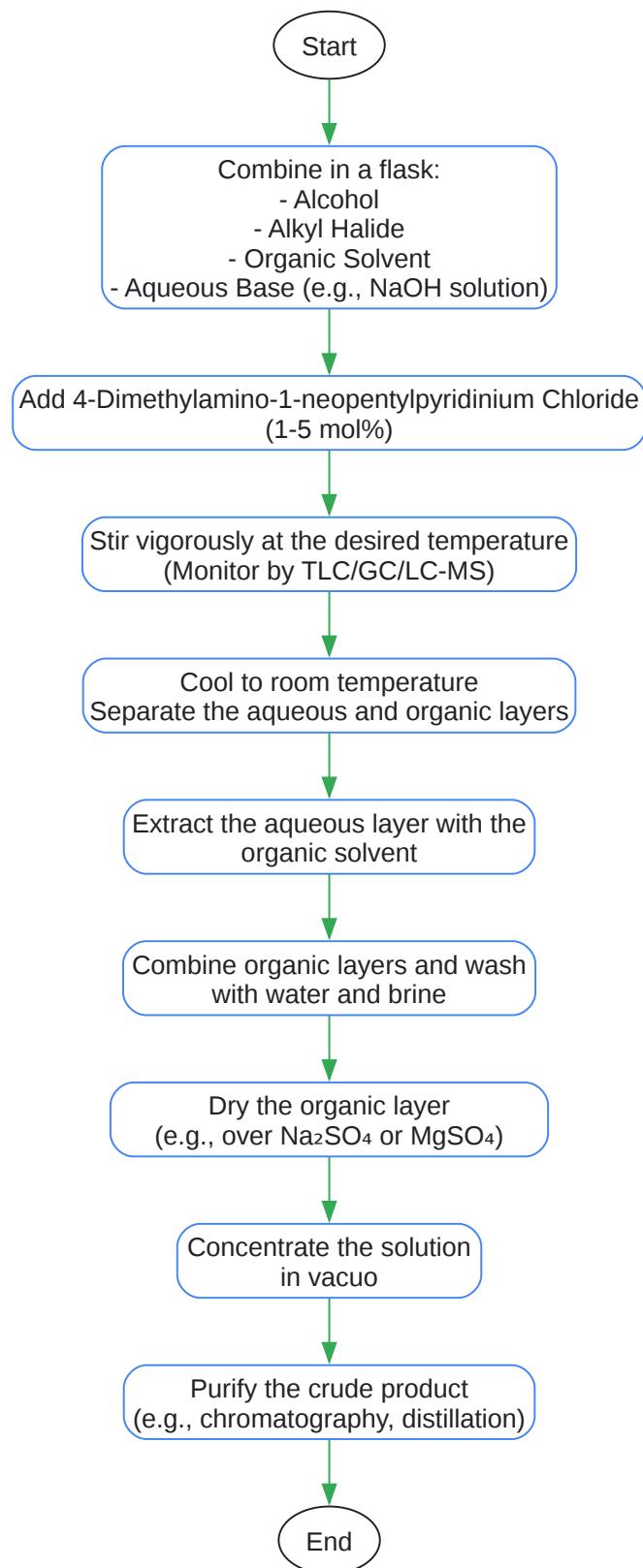
Caption: Workflow for a solid-liquid PTC reaction.

Methodology:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add the organic substrate (1.0 eq), the solid inorganic nucleophile (1.2-2.0 eq), and a suitable organic solvent (e.g., toluene, acetonitrile, or dichloromethane).
- Add **4-Dimethylamino-1-neopentylpyridinium chloride** (0.01-0.05 eq) to the reaction mixture.
- Heat the mixture to the desired temperature (e.g., 50-100 °C) and stir vigorously.
- Monitor the progress of the reaction by an appropriate analytical technique (e.g., TLC, GC, LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove the solid inorganic salts.
- Wash the filtrate with water and then with brine to remove any remaining water-soluble impurities.
- Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄).
- Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by a suitable method such as column chromatography or recrystallization.

General Protocol for a Liquid-Liquid Phase Transfer Catalyzed Williamson Ether Synthesis

This protocol outlines a general procedure for the synthesis of an ether from an alcohol and an alkyl halide in a biphasic system.

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Caption: Workflow for a liquid-liquid PTC reaction.

Methodology:

- In a round-bottom flask equipped with a mechanical stirrer, add the alcohol (1.0 eq), the alkyl halide (1.0-1.2 eq), and a suitable organic solvent (e.g., toluene, heptane).
- Add an aqueous solution of a strong base (e.g., 50% w/w NaOH) to deprotonate the alcohol.
- Add **4-Dimethylamino-1-neopentylpyridinium chloride** (0.01-0.05 eq) to the biphasic mixture.
- Stir the mixture vigorously at the desired temperature (e.g., room temperature to 80 °C). Vigorous stirring is essential to maximize the interfacial area between the two phases.
- Monitor the reaction by a suitable analytical method (e.g., TLC, GC, LC-MS).
- After the reaction is complete, cool the mixture to room temperature and transfer it to a separatory funnel.
- Separate the organic layer from the aqueous layer.
- Extract the aqueous layer with the organic solvent to recover any dissolved product.
- Combine the organic layers and wash them with water and then with brine.
- Dry the organic layer over an anhydrous drying agent.
- Filter and concentrate the organic solution under reduced pressure.
- Purify the resulting crude ether by column chromatography or distillation.

Safety Information

4-Dimethylamino-1-neopentylpyridinium chloride should be handled in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

4-Dimethylamino-1-neopentylpyridinium chloride is a promising phase transfer catalyst for a variety of organic transformations. Its efficacy in specific reactions will depend on the optimization of various experimental parameters. The general protocols provided here serve as a starting point for researchers and scientists in drug development and other areas of chemical synthesis to explore the utility of this catalyst. Further research is needed to establish detailed application notes with quantitative data for specific reactions.

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References

- 1. nbinno.com [nbinno.com]
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